Structural & Conformational Analysis Guide: 1-Piperidinecarboxaldehyde, 3-fluoro- Derivatives

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Compound of Interest

Compound Name:	*1-Piperidinecarboxaldehyde, 3-fluoro-*
Cat. No.:	*B14766549*

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Executive Summary: The Fluorine Effect in Piperidine Scaffolds

Product Focus: **1-Piperidinecarboxaldehyde, 3-fluoro-** (Synonyms: N-Formyl-3-fluoropiperidine) CAS: 2591-86-8 (Parent), Specific derivatives vary.

In medicinal chemistry, the N-formyl-3-fluoropiperidine scaffold represents a critical "performance" upgrade over its non-fluorinated counterpart. While standard piperidines typically adopt conformations that maximize equatorial placement of substituents to minimize steric strain (A-1,3 strain), the introduction of a fluorine atom at the C3 position fundamentally inverts this preference.

This guide objectively compares the structural "performance"—defined here as conformational rigidity, metabolic stability, and crystallizability—of 3-fluoro derivatives against non-fluorinated and regio-isomeric (e.g., 4-fluoro) alternatives. The data presented is derived from high-resolution X-ray crystallography and solution-state NMR studies.

Comparative Analysis: 3-Fluoro vs. Alternatives

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The "performance" of this molecular building block is measured by its ability to lock a specific conformation, which is vital for binding affinity in drug targets.

Conformational Preference (The "Axial" Anomaly)

Unlike 3-methylpiperidine, which overwhelmingly favors the equatorial conformation, N-acyl-3-fluoropiperidines (including the N-formyl derivative) exhibit a strong preference for the axial fluorine conformer. This is counter-intuitive to steric arguments but is driven by stereoelectronic effects.

Feature	3-Fluoro Derivative **(Product)**	Non-Fluorinated Parent	4-Fluoro Isomer
Dominant Conformer	Axial (60–90%)	Equatorial (>95%)	Equatorial / Mix
Driving Force	Charge-Dipole Interaction & Hyperconjugation	Steric Minimization (1,3-diaxial avoidance)	Dipole minimization (weak)
(kcal/mol)	-0.4 to -1.4 (Favors Axial)	+1.7 (Favors Equatorial)	~0 (No strong preference)
Crystallizability	High (Rigid dipole alignment aids packing)	Moderate (often disordered)	Moderate
Metabolic Stability	High (Blocks C3 oxidation)	Low (Susceptible to P450)	High

Mechanism of Action

The stability of the 3-fluoro derivative arises from two quantum mechanical phenomena that "outperform" steric repulsion:

- Charge-Dipole Interaction: The antiparallel alignment of the C–F bond dipole and the N–C=O amide dipole is energetically favorable in the axial conformation.
- Fluorine Gauche Effect: Hyperconjugation between the anti-periplanar

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and the low-lying

orbital stabilizes the axial form.[1]

Figure 1: The stereoelectronic logic driving the axial preference in 3-fluoro-piperidine derivatives, leading to superior crystal packing.

Experimental Protocol: X-ray Crystallography of Low-Melting Derivatives

N-Formyl-3-fluoropiperidine is typically a liquid or low-melting solid at room temperature. Standard crystallography fails here. The following In Situ Cryocrystallography protocol is the field-proven standard for validating these structures.

Phase 1: Sample Preparation & Mounting

Objective: Create a defect-free single crystal directly on the diffractometer.

- Capillary Loading: Draw the neat liquid product into a Lindemann glass capillary (

  diameter). Seal both ends with flame or epoxy.

  - Why: Prevents evaporation and sublimation during vacuum cycles.

- Goniometer Mounting: Mount the capillary on a standard magnetic base using beeswax or clay. Ensure the liquid column is centered in the X-ray beam path.

Phase 2: Optical Zone Melting (The "OHCD" Method)

Objective: Grow a single crystal from the polycrystalline mass.

- Flash Cooling: Rapidly block the cryostream (

) to flash-freeze the sample into a polycrystalline powder.

- Zone Melting:

  - Focus an IR laser (specifically a

laser or specialized OHC device) on a small zone of the capillary.

- Slowly translate the molten zone along the capillary axis at

  .

- Mechanism:[2] As the zone moves, a single seed crystal at the cool interface propagates, consuming the polycrystalline powder.

- Annealing: Once a clear, single domain is visible, hold the temperature at

  below the melting point for 30 minutes to reduce mosaicity.

Phase 3: Data Collection & Refinement

- Collection Strategy: Collect a full sphere of data (redundancy > 4.0) using Mo-K

  or Cu-K

  radiation.

  - Note: Fluorine scatters X-rays similarly to Oxygen. Distinguishing C–F from C–O requires high-resolution data (

).

- Disorder Modeling:

  - The fluorine atom may show rotational disorder (axial vs. equatorial).

  - Validation: Use the PART instruction in SHELXL. Refine occupancy (e.g., 0.85 Axial / 0.15 Equatorial).

  - Success Metric: A stable refinement with

    and clear electron density separation between F and H positions confirms the model.

Figure 2: In situ cryocrystallography workflow for handling liquid fluorinated piperidines.

References & Validation Sources

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The protocols and structural claims above are grounded in the following authoritative literature:

- Conformational Analysis of Fluorinated Piperidines
  - Title: Understanding the Conformational Behavior of Fluorinated Piperidines: The Origin of the Axial-F Preference
  - Source:Chemistry – A European Journal, 2020, 26, 6141–6146.
  - URL:[Link]
  - Relevance: Establishes the thermodynamic preference for axial fluorine in N-acyl systems (

    values).
- Synthesis & Structural Characterization
  - Title: Accessing (Multi)Fluorinated Piperidines Using Heterogeneous Hydrogenation
  - Source:ACS Catalysis, 2020, 10, 19, 11417–11425.
  - URL:[Link]
  - Relevance: Provides synthetic routes and X-ray validation of related fluorinated piperidine salts.
- Crystallography Methodology (Liquids)
  - Title: In situ Cryocrystallography of Liquids and Low-Melting Solids
  - Source:Journal of Applied Crystallography, 2006, 39, 453–457.
  - URL:[Link]
  - Relevance: Defines the zone-melting protocol required for 1-Piperidinecarboxaldehyde derivatives.

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